

Pharmacological Profile of L-691,816: A Technical Guide

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Compound of Interest

Compound Name: L 691816

Cat. No.: B1673914

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Abstract

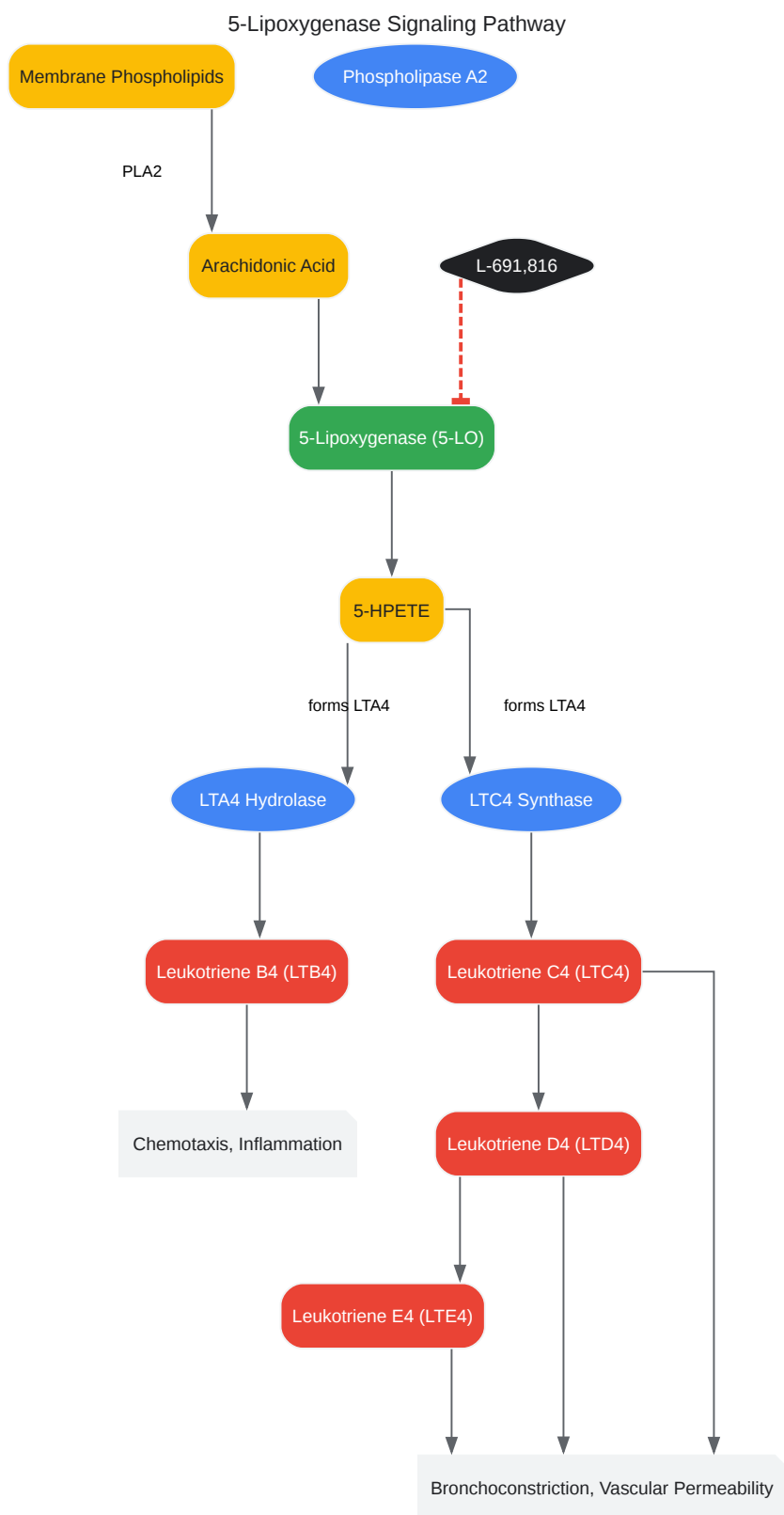
L-691,816 is a potent, selective, and orally active inhibitor of 5-lipoxygenase (5-LO), the key enzyme in the biosynthesis of leukotrienes. Leukotrienes are potent inflammatory mediators implicated in the pathophysiology of allergic and inflammatory diseases. This technical guide provides a comprehensive overview of the pharmacological profile of L-691,816, including its mechanism of action, in vitro and in vivo inhibitory activities, and detailed experimental protocols. The information presented is intended to support further research and development of this compound for potential therapeutic applications in conditions such as asthma and allergies.[1]

Mechanism of Action: Inhibition of 5-Lipoxygenase

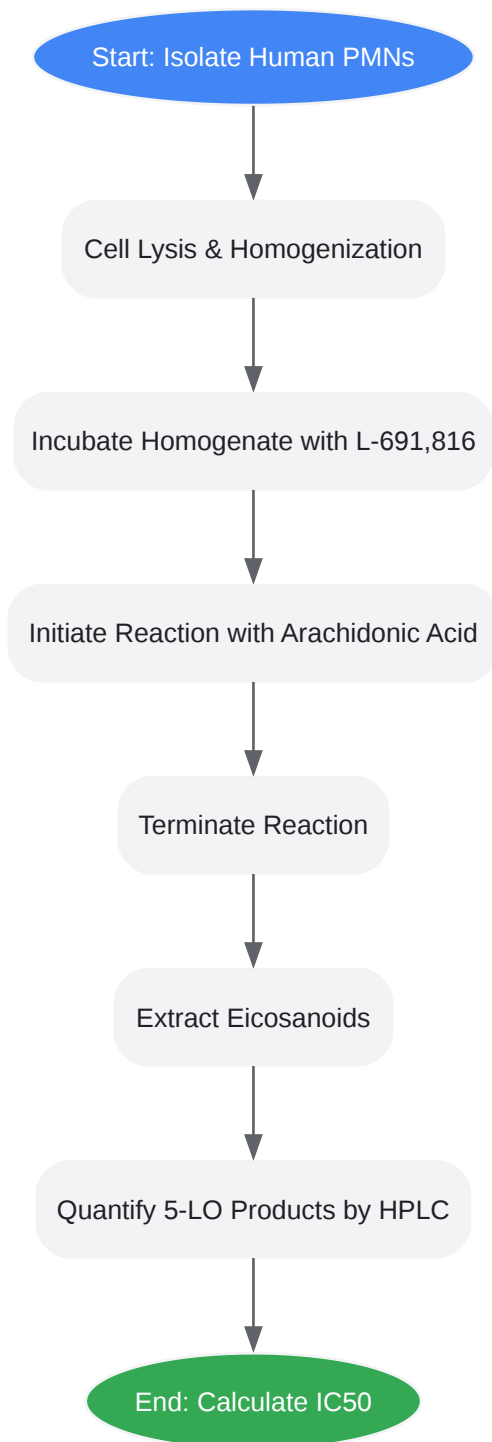
L-691,816 exerts its pharmacological effect by directly inhibiting the enzyme 5-lipoxygenase (5-LO). 5-LO is a crucial enzyme in the arachidonic acid cascade, responsible for the conversion of arachidonic acid into 5-hydroperoxyeicosatetraenoic acid (5-HPETE), the precursor to all leukotrienes.[2] By inhibiting 5-LO, L-691,816 effectively blocks the production of both leukotriene B4 (LTB4), a potent chemoattractant for neutrophils, and the cysteinyl-leukotrienes (LTC4, LTD4, and LTE4), which are powerful bronchoconstrictors and increase vascular permeability.[3]

The 5-Lipoxygenase Signaling Pathway

The following diagram illustrates the 5-lipoxygenase signaling pathway and the point of inhibition by L-691,816.



Workflow for In Vitro 5-LO Inhibition Assay

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References

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